

analytical techniques for characterizing 1-(2-Chloroethyl)-4-fluorobenzene

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Compound of Interest

Compound Name: 1-(2-Chloroethyl)-4-fluorobenzene

CAS No.: 332-43-4

Cat. No.: B1582442

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An Application Note and Protocol for the Comprehensive Characterization of **1-(2-Chloroethyl)-4-fluorobenzene**

Authored by: A Senior Application Scientist

Abstract

1-(2-Chloroethyl)-4-fluorobenzene (CAS No. 332-43-4) is a critical fluorinated aromatic building block used extensively in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[1] The incorporation of a fluorine atom and a reactive chloroethyl group imparts unique physicochemical properties that are leveraged in drug design to enhance metabolic stability, binding affinity, and lipophilicity.[1] Given its role as a key starting material, the unambiguous confirmation of its identity, purity, and impurity profile is paramount to ensure the quality, safety, and efficacy of the final products.[2]

This document provides a comprehensive guide to the analytical techniques required for the robust characterization of **1-(2-Chloroethyl)-4-fluorobenzene**. It is designed for researchers, quality control analysts, and drug development professionals, offering not just step-by-step protocols but also the scientific rationale behind the methodological choices. The integrated

use of chromatographic and spectroscopic techniques provides a self-validating system for complete chemical characterization.[3]

Compound Profile and Safety Precautions

A thorough understanding of the compound's properties and handling requirements is the foundation of any analytical work.

Physicochemical Properties

Property	Value	Source
Chemical Name	1-(2-Chloroethyl)-4-fluorobenzene	[4]
Synonyms	4-Fluorophenethyl chloride, 2-(4-Fluorophenyl)ethyl chloride	[4]
CAS Number	332-43-4	[5]
Molecular Formula	C ₈ H ₈ ClF	[5]
Molecular Weight	158.60 g/mol	[5]
Appearance	Colorless to slightly yellow oil/liquid	[2][4]
Boiling Point	89 °C (at unknown pressure)	[4]
Density	~1.507 g/cm ³	[4]

Safety and Handling

1-(2-Chloroethyl)-4-fluorobenzene is classified as an irritant and requires careful handling in a well-ventilated chemical fume hood.[4]

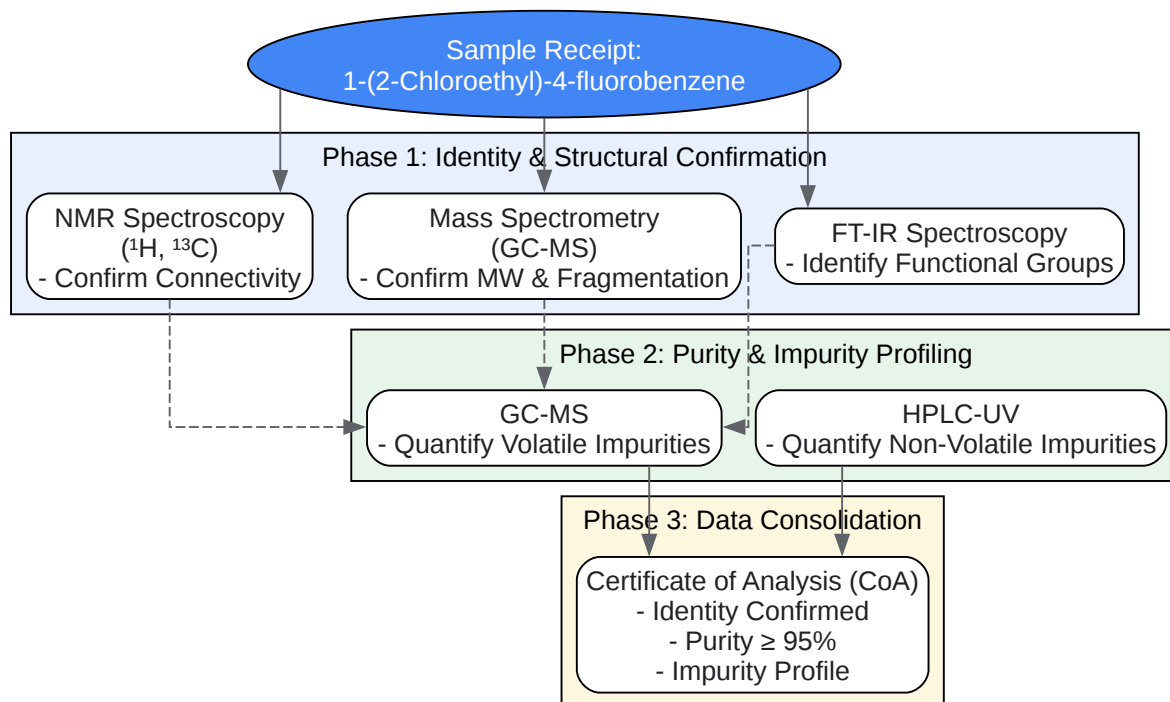
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation). [4]
- Precautionary Statements: P264 (Wash hands and skin thoroughly after handling), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove

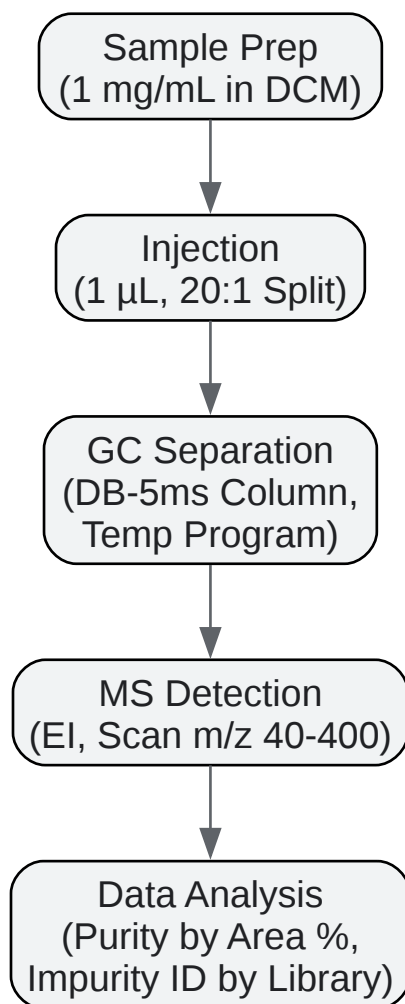
contact lenses, if present and easy to do. Continue rinsing).[4]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[6]
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials.[7]

Integrated Analytical Workflow

A multi-faceted analytical strategy is essential for a comprehensive characterization. The workflow below ensures that both the structural identity and the purity of the compound are rigorously assessed. The results from each technique should be corroborative, providing a high degree of confidence in the final assessment.





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